

# CAS 50402-83-0 characterization

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## Compound of Interest

|                |                                               |
|----------------|-----------------------------------------------|
| Compound Name: | 2-(7-methyl-2-oxo-2H-chromen-4-yl)acetic acid |
| CAS No.:       | 50402-83-0                                    |
| Cat. No.:      | B1268238                                      |

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An In-depth Technical Guide to (7-Methyl-2-oxo-2H-chromen-4-yl)acetic Acid (CAS 50402-83-0)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive characterization of (7-Methyl-2-oxo-2H-chromen-4-yl)acetic acid (CAS 50402-83-0), a member of the coumarin family of compounds. Coumarins are a significant class of naturally occurring and synthetic benzopyrones known for their diverse pharmacological activities. This document, intended for researchers, scientists, and professionals in drug development, details the physicochemical properties, synthesis, and potential biological significance of this specific coumarin derivative. While comprehensive data for this exact molecule is limited, this guide synthesizes available information and draws logical inferences from closely related analogs to provide a thorough understanding of its core characteristics.

## Introduction and Chemical Identity

(7-Methyl-2-oxo-2H-chromen-4-yl)acetic acid is a synthetic organic compound belonging to the coumarin class, which are characterized by a benzopyrone nucleus. The core coumarin structure is found in many natural products and is a privileged scaffold in medicinal chemistry due to its wide range of biological activities, including anti-inflammatory, anticoagulant, anticancer, antibacterial, and antioxidant properties.[1][2] The subject of this guide, with a methyl group at the 7-position and an acetic acid moiety at the 4-position, possesses a unique substitution pattern that may confer specific biological effects.

Chemical Structure:

Figure 1: Chemical structure of (7-Methyl-2-oxo-2H-chromen-4-yl)acetic acid.

## Physicochemical Properties

A summary of the known and predicted physicochemical properties of (7-Methyl-2-oxo-2H-chromen-4-yl)acetic acid is presented in Table 1. Direct experimental data for some properties, such as melting point and solubility, are not readily available in the literature. In such cases, properties of closely related analogs are considered to provide an estimate.

Table 1: Physicochemical Properties of (7-Methyl-2-oxo-2H-chromen-4-yl)acetic acid

| Property          | Value                                                                                                                                                                     | Source        |
|-------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------|---------------|
| CAS Number        | 50402-83-0                                                                                                                                                                | Sigma-Aldrich |
| Molecular Formula | C <sub>12</sub> H <sub>10</sub> O <sub>4</sub>                                                                                                                            | Sigma-Aldrich |
| Molecular Weight  | 218.21 g/mol                                                                                                                                                              | Sigma-Aldrich |
| Physical Form     | Solid                                                                                                                                                                     | Sigma-Aldrich |
| Melting Point     | Data not available for this specific compound. A related compound, 2-(7-hydroxy-4-methyl-2-oxo-2H-chromen-3-yl)acetic acid, has a reported melting point of 212-214°C.[3] |               |
| Solubility        | Data not available. Generally, coumarin derivatives show solubility in organic solvents like DMSO, DMF, and alcohols.<br>[4]                                              |               |
| InChI Key         | VDQLZKYCWITDPF-UHFFFAOYSA-N                                                                                                                                               | Sigma-Aldrich |

## Spectroscopic Characterization

Detailed spectroscopic data for (7-Methyl-2-oxo-2H-chromen-4-yl)acetic acid is not widely published. However, the expected spectral features can be inferred from the analysis of closely related coumarin structures.

- <sup>1</sup>H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons on the coumarin ring, a singlet for the methyl group, and signals corresponding to the acetic acid side chain. For a similar compound, 7-methyl-2H-chromen-2-one, characteristic proton signals were observed at δ 7.67 (d, J = 9.5 Hz, 1H), 7.36 (d, J = 7.8 Hz, 1H), 7.23 – 7.04 (m, 2H), 6.35 (d, J = 9.5 Hz, 1H), and 2.45 (s, 3H).[5]
- <sup>13</sup>C NMR: The carbon NMR spectrum would display signals for the carbonyl carbons of the lactone and carboxylic acid, as well as for the aromatic and aliphatic carbons. For 7-methyl-

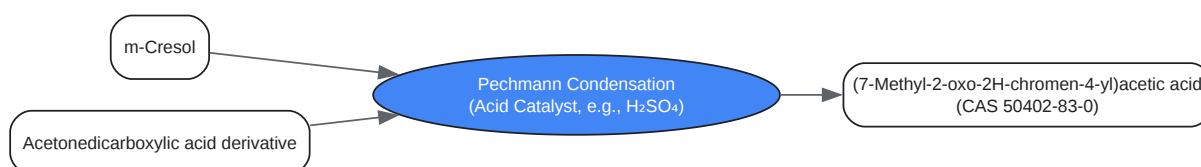
2H-chromen-2-one, characteristic carbon signals were observed at  $\delta$  161.1, 154.2, 143.4, 143.1, 127.5, 125.6, 117.1, 116.5, 115.4, and 21.8.[5]

- Infrared (IR) Spectroscopy: The IR spectrum would be characterized by strong absorption bands for the C=O stretching vibrations of the lactone and the carboxylic acid, typically in the range of 1650-1750  $\text{cm}^{-1}$ . Aromatic C=C stretching and C-H bending vibrations would also be present. For a similar coumarin derivative, 2-oxo-2H-chromen-7-yl benzoate, a strong absorption band at 1750.4  $\text{cm}^{-1}$  corresponding to the ester C=O and a medium absorption band at 1724.0  $\text{cm}^{-1}$  attributed to the lactone C=O were reported.[6]
- Mass Spectrometry (MS): The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound (218.21 g/mol ). Fragmentation patterns would likely involve the loss of the acetic acid side chain and cleavage of the coumarin ring.

## Synthesis

A general and widely used method for the synthesis of 4-substituted coumarins is the Pechmann condensation. This reaction typically involves the condensation of a phenol with a  $\beta$ -ketoester in the presence of an acid catalyst. For (7-Methyl-2-oxo-2H-chromen-4-yl)acetic acid, a plausible synthetic route would involve the reaction of m-cresol with a suitable derivative of acetonedicarboxylic acid.

Proposed Synthetic Workflow:



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Figure 2: Proposed synthesis of (7-Methyl-2-oxo-2H-chromen-4-yl)acetic acid.

While a specific protocol for this exact compound is not readily available, a general procedure for a similar synthesis is as follows:

Experimental Protocol (General Example for a Pechmann Condensation):

- **Reaction Setup:** In a round-bottom flask, dissolve the phenol (e.g., m-cresol) in a minimal amount of a suitable solvent.
- **Addition of Catalyst:** Cool the mixture in an ice bath and slowly add a strong acid catalyst, such as concentrated sulfuric acid, with constant stirring.
- **Addition of  $\beta$ -Ketoester:** To the cooled mixture, add the  $\beta$ -ketoester (e.g., an ester of acetonedicarboxylic acid) dropwise, maintaining the low temperature.
- **Reaction:** Allow the reaction to stir at room temperature for a specified period, monitoring the progress by thin-layer chromatography (TLC).
- **Workup:** Pour the reaction mixture into ice-water to precipitate the crude product.
- **Purification:** Collect the solid by filtration, wash with water, and purify by recrystallization from a suitable solvent (e.g., ethanol) to obtain the final product.

## Biological Activity and Mechanism of Action

The biological activities of (7-Methyl-2-oxo-2H-chromen-4-yl)acetic acid have not been extensively reported. However, based on the known pharmacology of the coumarin scaffold, it is plausible that this compound may exhibit a range of biological effects.

Potential Biological Activities:

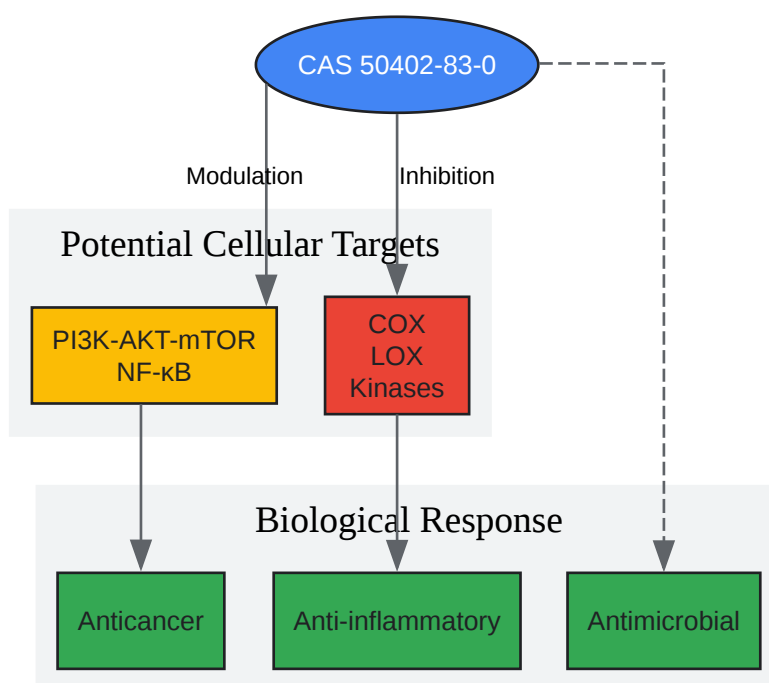
Coumarin derivatives are known to possess a wide spectrum of pharmacological properties, including:

- **Anti-inflammatory Activity:** Many coumarins inhibit enzymes involved in the inflammatory cascade, such as cyclooxygenases (COX) and lipoxygenases (LOX).[1]
- **Anticancer Activity:** The anticancer effects of coumarins are often attributed to their ability to induce apoptosis, inhibit cell proliferation, and modulate various signaling pathways, including the PI3K-AKT-mTOR and NF- $\kappa$ B pathways.[2]

- Antibacterial and Antifungal Activity: Certain coumarins have demonstrated efficacy against a range of microbial pathogens.[1][7]
- Antioxidant Activity: The phenolic nature of some coumarins allows them to act as free radical scavengers.[1]

Postulated Mechanism of Action:

The precise mechanism of action for (7-Methyl-2-oxo-2H-chromen-4-yl)acetic acid is yet to be elucidated. However, based on the general mechanisms of coumarins, its biological effects could be mediated through the modulation of key cellular signaling pathways.



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Figure 3: Postulated mechanism of action for (7-Methyl-2-oxo-2H-chromen-4-yl)acetic acid.

## Analytical Methods

A validated, specific analytical method for the quantification of (7-Methyl-2-oxo-2H-chromen-4-yl)acetic acid is not described in the available literature. However, High-Performance Liquid Chromatography (HPLC) is a standard and reliable technique for the analysis of coumarin derivatives. A general HPLC method suitable for this compound would likely involve a reversed-

phase column and a mobile phase consisting of a mixture of acetonitrile or methanol and water, with a UV detector.

Proposed HPLC Workflow:



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Figure 4: General workflow for the HPLC analysis of (7-Methyl-2-oxo-2H-chromen-4-yl)acetic acid.

Experimental Protocol (General HPLC Method Development):

- **Column Selection:** A C18 reversed-phase column is a common starting point for the separation of moderately polar compounds like coumarins.
- **Mobile Phase Optimization:** A mixture of acetonitrile and water or methanol and water is typically used. The ratio can be adjusted to achieve optimal separation. Addition of a small amount of acid (e.g., formic acid or acetic acid) can improve peak shape for acidic analytes.
- **Detection:** The UV spectrum of the compound should be determined to select the optimal wavelength for detection ( $\lambda_{\text{max}}$ ), which is typically in the range of 300-350 nm for coumarins.
- **Method Validation:** The developed method should be validated for parameters such as linearity, precision, accuracy, and sensitivity according to ICH guidelines.

## Safety and Handling

According to the Safety Data Sheet (SDS) from Sigma-Aldrich, (7-Methyl-2-oxo-2H-chromen-4-yl)acetic acid is not classified as a hazardous substance or mixture.[8] However, as with any chemical, standard laboratory safety precautions should be followed.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses, gloves, and a lab coat.

- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area.
- Storage: Store in a tightly closed container in a dry and well-ventilated place.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

## Conclusion

(7-Methyl-2-oxo-2H-chromen-4-yl)acetic acid is a coumarin derivative with potential for further investigation in the field of drug discovery and development. While specific experimental data for this compound is limited, this guide provides a comprehensive overview of its known characteristics and reasonable extrapolations based on the well-established chemistry and biology of the coumarin class. Further research is warranted to fully elucidate its physicochemical properties, spectroscopic profile, biological activities, and mechanism of action.

## References

- Coumarins and their derivatives are a class of compounds with a wide range of biological activities. (Source: Multiple review articles on coumarins)
- (7-Methyl-2-oxo-2H-chromen-4-yl)acetic acid has the CAS number 50402-83-0. (Source: Sigma-Aldrich)
- The anticancer effects of coumarins are often linked to the modulation of signaling pathways like PI3K-AKT-mTOR and NF-κB.[2]
- The Safety Data Sheet for CAS 50402-83-0 from Sigma-Aldrich states that it is not a hazardous substance or mixture.[8]
- A related compound, 7-methyl-2H-chromen-2-one, has been characterized by <sup>1</sup>H and <sup>13</sup>C NMR.[5]
- The synthesis of 7-hydroxy-4-methylcoumarin derivatives has been reported, with some melting points in the range of 212-214°C.[3]
- The synthesis of a related coumarin derivative, 2-oxo-2H-chromen-7-yl benzoate, involved characterization by IR spectroscopy.[6]

- Sigma-Aldrich provides the molecular formula, molecular weight, and physical form for CAS 50402-83-0.
- The antibacterial activity of various coumarin derivatives has been investigated.[7]
- Coumarin derivatives are generally soluble in solvents like DMSO and DMF.[4]

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